

Chemical and Physical Properties of Diallyl Oxalate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

Cat. No.: S1929053

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The table below summarizes the key identifiers and physical properties of **diallyl oxalate** from technical databases [1] [2] [3].

Property	Value
CAS Registry Number	615-99-6 [1] [4] [3]
Molecular Formula	$C_8H_{10}O_4$ [1] [3] [5]
Molecular Weight	170.16 g/mol [1] [2] [3]
Boiling Point	85-86 °C at 3 mm Hg [1] [2] [3]
Density	1.1582 g/mL (exact value) [1] [3]
Refractive Index	1.4481 (estimate) [1] [2] [3]
Common Name	Diallyl oxalate
IUPAC Name	bis(prop-2-en-1-yl) oxalate [1] [3] [5]

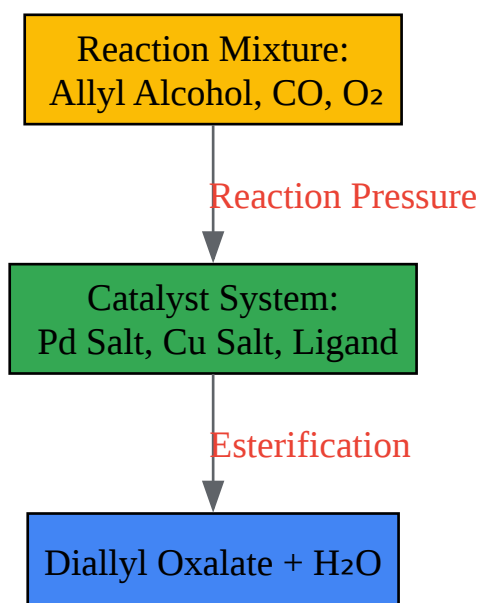
Synthesis and Chemical Reactivity

Reported Synthesis Method

A patent (US4005128A) describes a catalytic process for preparing oxalate esters, which is applicable to **diallyl oxalate** [6]. The general reaction involves carbon monoxide and an alcohol, with a specific catalyst system.

- **Reaction Equation:** $(2 \text{ROH} + 2 \text{CO} + 1/2 \text{O}_2 \rightarrow (\text{COOR})_2 + \text{H}_2\text{O})$
- **Catalyst System:** A homogeneous mixture of [6]:
 - **Copper Salt:** e.g., Copper(II) chloride (CuCl₂), Copper(II) sulfate (CuSO₄)
 - **Palladium Salt:** e.g., Palladium(II) chloride (PdCl₂)
 - **Lewis Base Ligand:** e.g., Triphenylphosphine
- **Solvent:** The corresponding alcohol (e.g., allyl alcohol)
- **Reaction Conditions:** Conducted under carbon monoxide and oxygen pressure.

The following diagram outlines the catalytic cycle for this synthesis method:



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Chemical Decomposition

A study on the pyrolysis of **diallyl oxalate** vapor found that its decomposition can be sensitized by ethyl radicals [7]. The primary reaction pathway involves the addition of an ethyl radical to **diallyl oxalate**,

followed by the dismutation of the adduct. This process yields an **allyl radical**, carbon dioxide, and pentene-1 [7].

Safety and Handling

The available safety information is limited to risk and safety phrases [1] [2] [3]:

- **Risk Statements:** R36/37/38 (Irritating to eyes, respiratory system, and skin).
- **Safety Statements:** S26-S36 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice; Wear suitable protective clothing).

Biological Context and Research Note

It is important to distinguish **diallyl oxalate** from **diallyl trisulfide (DATS)**, which is a different, biologically active organosulfur compound found in garlic [8]. The search results do not provide specific information on the pharmacological profile, biological signaling pathways, or metabolic fate of **diallyl oxalate** itself.

Research into oxalate metabolism generally focuses on its role as a metabolic end-product and its association with conditions like kidney stones and systemic inflammation [9]. However, this research does not specifically involve the diallyl ester form.

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To cite this document: Smolecule. [Chemical and Physical Properties of Diallyl Oxalate]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1929053#diallyl-oxalate-density-1-1582]

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